

# tetraphenylphosphonium tetraphenylborate

## molecular weight and formula

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### Compound of Interest

Compound Name: *Tetraphenylphosphonium  
tetraphenylborate*

Cat. No.: *B099826*

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### An In-depth Technical Guide on **Tetraphenylphosphonium Tetraphenylborate**

This guide provides a comprehensive overview of the molecular formula and molecular weight of **tetraphenylphosphonium tetraphenylborate**, a compound of significant interest to researchers, scientists, and professionals in drug development.

## Molecular Composition and Formula

**Tetraphenylphosphonium tetraphenylborate** is an ionic compound. It is formed from the electrostatic interaction between a positively charged tetraphenylphosphonium cation and a negatively charged tetraphenylborate anion.

- Tetraphenylphosphonium Cation:** The formula for the tetraphenylphosphonium cation is  $[(C_6H_5)_4P]^+$ . This cation consists of a central phosphorus atom bonded to four phenyl ( $C_6H_5$ ) groups.<sup>[1]</sup> Its chemical formula is  $C_{24}H_{20}P^+$ .
- Tetraphenylborate Anion:** The formula for the tetraphenylborate anion is  $[B(C_6H_5)_4]^-$ . This anion features a central boron atom bonded to four phenyl groups.<sup>[2][3]</sup> Its chemical formula is  $C_{24}H_{20}B^-$ .

When these two ions combine, they form the salt **tetraphenylphosphonium tetraphenylborate**. The overall molecular formula for this compound is  $C_{48}H_{40}BP$ .

## Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for the molecular weight of **tetraphenylphosphonium tetraphenylborate** is as follows:

- Atomic weight of Carbon (C): 12.011 u
- Atomic weight of Hydrogen (H): 1.008 u
- Atomic weight of Boron (B): 10.81 u
- Atomic weight of Phosphorus (P): 30.974 u

Molecular Weight =  $(48 \times 12.011) + (40 \times 1.008) + (1 \times 10.81) + (1 \times 30.974) = 576.528 + 40.32 + 10.81 + 30.974 = 658.632 \text{ g/mol}$

## Data Summary

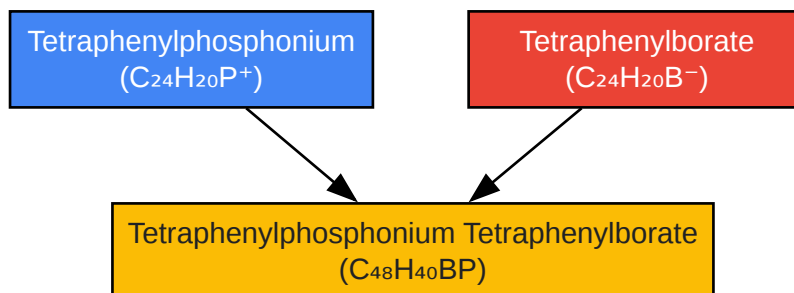
For ease of reference, the quantitative data for **tetraphenylphosphonium tetraphenylborate** and its constituent ions are summarized in the table below.

Component	Molecular Formula	Molecular Weight ( g/mol )
Tetraphenylphosphonium (cation)	$\text{C}_{24}\text{H}_{20}\text{P}^+$	339.38
Tetraphenylborate (anion)	$\text{C}_{24}\text{H}_{20}\text{B}^-$	319.25
Tetraphenylphosphonium Tetraphenylborate	$\text{C}_{48}\text{H}_{40}\text{BP}$	658.63

## Formation of Tetraphenylphosphonium Tetraphenylborate

The formation of this salt can be visualized as the combination of its constituent ions.

## Formation of Tetraphenylphosphonium Tetraphenylborate



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Ionic assembly of the target compound.

## Experimental Protocols

Detailed experimental protocols for the synthesis of related salts can be found in the literature. For instance, sodium tetraphenylborate is synthesized by reacting sodium tetrafluoroborate with phenylmagnesium bromide.[2] The synthesis of tetraphenylphosphonium salts often involves the quaternization of triphenylphosphine.[4] The formation of **tetraphenylphosphonium tetraphenylborate** itself is typically achieved through a salt metathesis reaction, where a solution containing the tetraphenylphosphonium cation (e.g., from tetraphenylphosphonium chloride) is mixed with a solution containing the tetraphenylborate anion (e.g., from sodium tetraphenylborate). The resulting precipitate of **tetraphenylphosphonium tetraphenylborate** can then be isolated.

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## References

- 1. Tetraphenylphosphonium chloride - Wikipedia [en.wikipedia.org]

- 2. Sodium tetraphenylborate - Wikipedia [en.wikipedia.org]
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- To cite this document: BenchChem. [tetraphenylphosphonium tetraphenylborate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099826#tetraphenylphosphonium-tetraphenylborate-molecular-weight-and-formula]

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